

Technical Monograph: cis-2-Decene ((Z)-2-Decene)

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Compound of Interest

Compound Name: *cis-2-Decene*

CAS No.: 20348-51-0

Cat. No.: B1277015

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Chemical Identity, Stereoselective Synthesis, and Biological Applications

Executive Summary

cis-2-Decene (CAS: 20348-51-0) is a monounsaturated alkene defined by the Z-configuration of the double bond at the C2 position.^{[1][2]} Unlike its thermodynamically more stable trans-isomer, the cis-isomer possesses unique steric properties and higher ground-state energy, making it a critical substrate in stereoselective organic synthesis and a high-value target in chemical ecology.

For the drug development and biotechnology sectors, **cis-2-decene** serves two pivotal roles:

- **Biological Scaffold:** It acts as the hydrophobic core and immediate synthetic precursor to cis-2-decenoic acid, a potent Diffusible Signal Factor (DSF) capable of dispersing bacterial biofilms (e.g., *Pseudomonas aeruginosa*).
- **Stereochemical Standard:** It is a benchmark molecule for validating Z-selective catalytic hydrogenation and metathesis protocols.

Chemical Constitution & Thermodynamic Profile

The utility of **cis-2-decene** is governed by the steric strain between the C1 methyl group and the C4 alkyl chain. This "cis-effect" results in distinct physical and spectroscopic signatures compared to the trans-isomer.

Physical Properties Table

Property	Value / Description	Note
IUPAC Name	(Z)-dec-2-ene	
Molecular Formula	C ₁₀ H ₂₀	
Molecular Weight	140.27 g/mol	
Boiling Point	168–170 °C	Slightly lower than trans (174 °C) due to reduced packing efficiency.
Density	0.741 g/mL (at 25 °C)	
Refractive Index	1.4260	
Solubility	Immiscible in water; Soluble in EtOH, Hexane, Et ₂ O	Highly lipophilic (LogP ~5.4).
Flash Point	~48 °C	Flammable liquid.

Spectroscopic Identification (NMR)

Differentiation from the trans-isomer is critical. The cis-geometry is confirmed by the coupling constant (

) of the vinylic protons.

- ¹H NMR (CDCl₃, 400 MHz):

- Vinyl Protons (C2, C3):

- 5.35 ppm (multiplet).

- Coupling Constant ():
):~11.0 Hz (Characteristic of cis). Note: Trans isomers typically exhibit J ~15.0 Hz.
- Allylic Methyl (C1):
1.60 ppm (doublet, Hz).
- Allylic Methylene (C4):
2.05 ppm (quartet-like).

Biological Significance: The "Acid" Connection

While **cis-2-decene** acts as a semiochemical in specific insect species (e.g., alarm pheromone component in acarid mites like *Tyrophagus putrescentiae*), its primary relevance to modern pharmaceutical research lies in its relationship to Biofilm Dispersion.

Mechanism of Action: Biofilm Modulation

The oxidized derivative, **cis-2-decenoic acid (CDA)**, is a fatty acid messenger that induces the dispersion of established biofilms in Gram-negative bacteria.[3] Research suggests that the cis-geometry is essential for receptor binding; the trans-isomer is biologically inactive in this context.

- Target: *Pseudomonas aeruginosa* and *Candida albicans*.
- Pathway: CDA acts as a Diffusible Signal Factor (DSF) mimic, triggering a switch from a sessile (biofilm) state to a planktonic (free-floating) state, rendering the bacteria susceptible to antibiotics.



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Figure 1: The structural logic connecting the alkene scaffold to anti-infective activity.

Advanced Synthesis & Manufacturing Protocols

Achieving high stereoisomeric purity (>98% Z) is the primary challenge. Thermodynamic equilibration favors the trans-isomer; therefore, synthesis must be kinetically controlled.

Protocol A: Lindlar Hydrogenation (The Gold Standard)

This method utilizes a "poisoned" palladium catalyst to arrest reduction at the alkene stage and enforce syn-addition of hydrogen, guaranteeing cis-geometry.

Objective: Synthesis of **cis-2-decene** from 2-decyne. Scale: Laboratory (10–50 mmol).

Reagents:

- Substrate: 2-Decyne (purity >98%).
- Catalyst: Lindlar Catalyst (5% Pd on CaCO_3 + Pb).[4]
- Poison: Quinoline (Synthetic grade).
- Solvent: Hexane or Ethyl Acetate (dry).
- Hydrogen Source: H_2 balloon or low-pressure manifold (1 atm).

Step-by-Step Methodology:

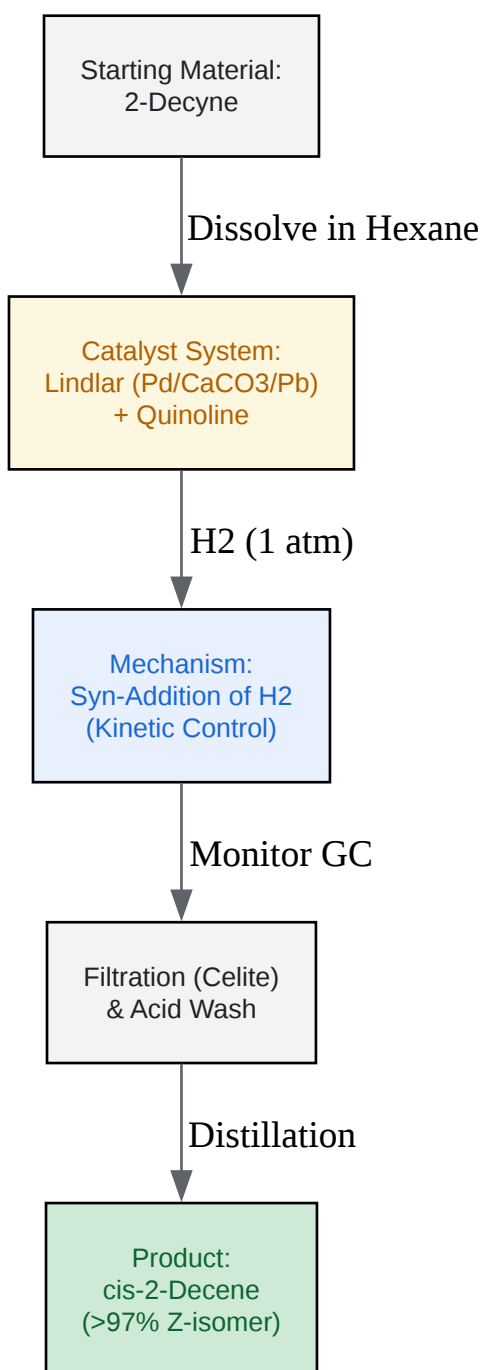
- Preparation: In a flame-dried 250 mL round-bottom flask, dissolve 2-decyne (20 mmol, ~2.76 g) in dry Hexane (50 mL).
- Catalyst Loading: Add Lindlar catalyst (5 wt% equivalent relative to substrate, ~140 mg).
- Poisoning: Add Quinoline (0.2 equivalents). Crucial Step: Quinoline occupies highly active sites on the Pd surface, preventing over-reduction to decane and isomerization to trans-2-decene.
- Hydrogenation: Purge the flask with N_2 , then introduce H_2 via a balloon (1 atm). Stir vigorously at room temperature.

- **Monitoring:** Monitor reaction progress via GC-FID every 30 minutes. The reaction is complete when the alkyne peak disappears. Warning: Do not over-expose to H₂ once the starting material is consumed, as isomerization may occur.
- **Work-up:** Filter the reaction mixture through a pad of Celite to remove the catalyst. Wash the filtrate with 1M HCl (to remove quinoline), then saturated NaHCO₃ and brine.
- **Purification:** Dry over MgSO₄, concentrate, and distill under reduced pressure (or use flash chromatography with 100% Pentane) to isolate **cis-2-decene**.

Expected Yield: 85–95%. Selectivity: >97:3 Z:E ratio.

Protocol B: Z-Selective Cross-Metathesis (Modern Approach)

For complex substrates where alkyne precursors are unavailable, Ruthenium-based Z-selective catalysts (e.g., Grubbs Z-catalysts) can couple 1-octene and cis-2-butene (or similar donors). This is often used in the synthesis of pheromone analogs.



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Figure 2: Workflow for the stereoselective synthesis of **cis-2-decene** via Lindlar hydrogenation.

Analytical Validation

To ensure the integrity of the cis-isomer for biological testing, gas chromatography is required.

- Column: Fused silica capillary column (e.g., DB-Wax or HP-5).

- Carrier Gas: Helium (1 mL/min).

- Temperature Program: 60 °C (2 min hold)

200 °C at 10 °C/min.

- Retention Time: The cis-isomer typically elutes before the trans-isomer on non-polar columns (HP-5) due to a lower boiling point, but order may reverse on polar columns (DB-Wax). Always coinject with a known standard.

Safety & Handling (SDS Summary)

- Hazards: Flammable liquid (Category 3). Aspiration hazard if swallowed. Skin irritant.
- Storage: Store under inert atmosphere (Nitrogen/Argon) at 2–8 °C. Alkenes are prone to auto-oxidation over time; adding a stabilizer (e.g., BHT) is recommended for long-term storage.
- Spill Response: Absorb with inert material (sand/vermiculite). Do not use combustible materials like sawdust.

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